

Comparative Analysis of GC-MS Fragmentation: O-Ethyl S-propyl Chlorodithiophosphate

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Compound of Interest

Compound Name: *O-Ethyl S-propyl
chlorodithiophosphate*

CAS No.: 42069-01-2

Cat. No.: B3052510

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Content Type: Technical Comparison Guide Audience: Analytical Chemists, Process Development Scientists, and Forensic Toxicologists Focus: Structural elucidation, impurity profiling, and differentiation from isomeric organophosphates.

Executive Summary & Chemical Context[1][2][3][4] [5][6]

O-Ethyl S-propyl chlorodithiophosphate (CAS 42069-01-2) is a critical organophosphorus intermediate, primarily utilized in the synthesis of the insecticide Profenofos. In drug and agrochemical development, accurate identification of this intermediate is paramount for process control and impurity profiling.

This guide compares the GC-MS fragmentation behavior of this specific chlorodithiophosphate against its structural analogs (e.g., Ethoprophos and O,O-Diethyl chlorothiophosphate). We focus on distinguishing features—specifically the S-propyl moiety—which undergoes unique rearrangement pathways distinct from O-alkyl groups.

Chemical Identity[3][4][7][8][9][10][11]

- IUPAC Name: O-Ethyl S-propyl phosphorochloridodithioate[1][2]
- Formula: C
H
ClOPS
- Molecular Weight: 218.68 g/mol
- Key Structural Features: P=S bond, labile P-Cl bond, O-Ethyl group, S-Propyl group.

Experimental Protocol (Self-Validating System)

To ensure reproducible fragmentation patterns, the following protocol synthesizes best practices for labile organophosphorus chlorides.

Sample Preparation & GC-MS Configuration

- Solvent: Hexane or Isooctane (Avoid alcohols to prevent transesterification of the P-Cl bond).
- Concentration: 10 µg/mL (Trace analysis mode) to minimize source contamination.
- Inlet: Splitless mode at 200°C. Note: Temperatures >220°C can induce thermal degradation of the S-propyl chain prior to ionization.

Parameter	Setting	Rationale
Column	DB-5MS or Rtx-5 Amine (30m x 0.25mm x 0.25µm)	Low-bleed phase essential for sulfur-containing analytes.
Carrier Gas	Helium, 1.0 mL/min (Constant Flow)	Standard flow for optimal ionization efficiency.
Ion Source	Electron Ionization (EI), 70 eV	Standardizes fragmentation for library comparison.
Source Temp	230°C	High enough to prevent condensation, low enough to limit pyrolysis.
Scan Range	m/z 40–450	Captures low mass alkyl fragments and potential dimers.

Quality Control (System Suitability)

- Inertness Check:** Inject a test mix containing Ethoprophos. If the peak tails significantly or shows degradation products (e.g., loss of propyl group), the liner requires deactivation.
- Chloride Verification:** The presence of the P-Cl bond makes the molecule moisture-sensitive. A "blank" injection of the solvent must be run immediately before the sample to ensure no hydrolysis artifacts (e.g., the corresponding acid) are present in the system.

Comparative Fragmentation Analysis

The mass spectrum of **O-Ethyl S-propyl chlorodithiophosphate** is dominated by the interplay between the chlorine isotope pattern and the McLafferty rearrangement of the S-propyl group.

The Target Spectrum vs. Analogs

We compare the target molecule against two common alternatives found in similar synthesis streams:

- O,O-Diethyl Chlorothiophosphate:** Lacks the S-propyl group (replaced by O-ethyl).

- Ethoprophos: Lacks the Chlorine (replaced by a second S-propyl).

Table 1: Diagnostic Ion Comparison

Fragment Type	Target: O-Ethyl S-propyl chlorodithiophosphate	Analog 1: O,O-Diethyl chlorothiophosphate	Analog 2: Ethoprophos	Diagnostic Significance
Molecular Ion (M+)	m/z 218 (Distinct Cl pattern)	m/z 188 (Cl pattern)	m/z 242 (No Cl pattern)	Confirms MW and presence of Cl/S count.
Base Peak	m/z 176 (M - Propene) or m/z 183 (M - Cl)	m/z 160 (M - Ethylene)	m/z 158 (M - Propene - Propyl)	The S-Propyl McLafferty rearrangement is favored over O-Ethyl.
Alkyl Loss	m/z 43 (Propyl, C H)	m/z 29 (Ethyl, C H)	m/z 43 (Propyl)	High abundance of m/z 43 indicates S-propyl presence.
P-S Cleavage	m/z 63 (PS)	m/z 63 (PS)	m/z 97 (PS)	Confirms thiophosphate core.

Mechanistic Deep Dive: The S-Propyl "Signature"

The most critical differentiator for the target molecule is the McLafferty Rearrangement involving the S-propyl chain. Unlike O-ethyl groups, the sulfur atom polarizes the bond differently, facilitating the transfer of a gamma-hydrogen to the sulfur/oxygen and the expulsion of a neutral alkene (Propene).

Mechanism:

- Ionization: Removal of an electron from the Sulfur (P=S) or Chlorine.
- Rearrangement: The S-propyl chain folds back; a hydrogen from the propyl

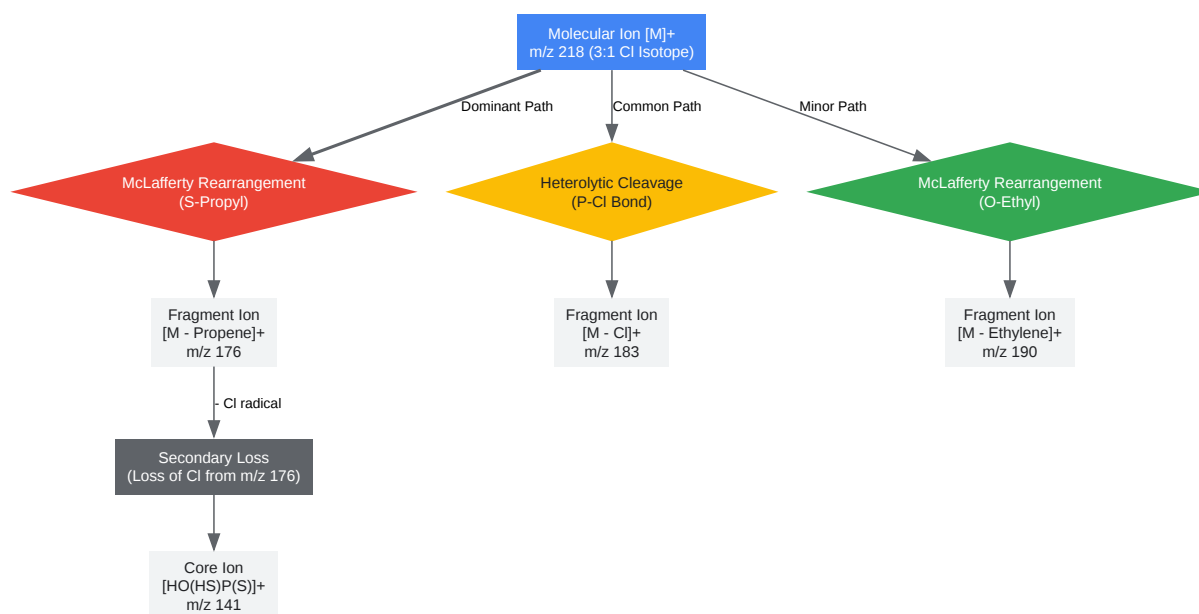
-carbon transfers to the P=S sulfur.

- Elimination: Neutral Propene (42 Da) is lost.
- Result: A radical cation at m/z 176 ($M - 42$).

Note: The O-ethyl group can also undergo McLafferty rearrangement to lose Ethylene (28 Da), but the S-propyl loss is kinetically favored due to the size and polarizability of the sulfur atom.

Visualizing the Fragmentation Pathway[6][12][13][14]

The following diagram illustrates the competitive fragmentation pathways that define the spectral fingerprint of **O-Ethyl S-propyl chlorodithiophosphate**.



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Caption: Figure 1. Competitive fragmentation pathways for **O-Ethyl S-propyl chlorodithiophosphate** (m/z 218). The S-propyl rearrangement (Red path) is the primary diagnostic indicator.

Synthesis & Impurity Context

Understanding where this molecule fits in the synthesis of Profenofos is crucial for interpreting "unknown" peaks in a reaction mixture.



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Caption: Figure 2. Synthesis workflow showing the target as the immediate precursor to Profenofos.

Conclusion & Recommendations

For researchers identifying **O-Ethyl S-propyl chlorodithiophosphate**, the following conclusions are drawn from the comparative data:

- **Confirm the Chlorine:** Look for the characteristic 3:1 isotopic ratio at m/z 218/220. If this pattern is absent, you likely have the hydrolyzed acid or a bis-alkyl impurity.
- **Track the Propyl Group:** The loss of 42 Da (Propene) to form m/z 176 is the specific fingerprint of the S-propyl ester. This distinguishes it from O-propyl isomers, which would preferentially lose the propyl radical (43 Da) or undergo different rearrangement kinetics.
- **Monitor Thermal Stability:** If the spectrum is dominated by m/z 43 and m/z 63 with no molecular ion, lower the injection port temperature; the S-P bond is thermally labile.

References

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